

Spectroscopic Profile of 1-Phenylhex-5-en-3-ol: A Technical Overview

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Compound of Interest

Compound Name: (S)-1-Phenylhex-5-en-3-ol

Cat. No.: B15280398

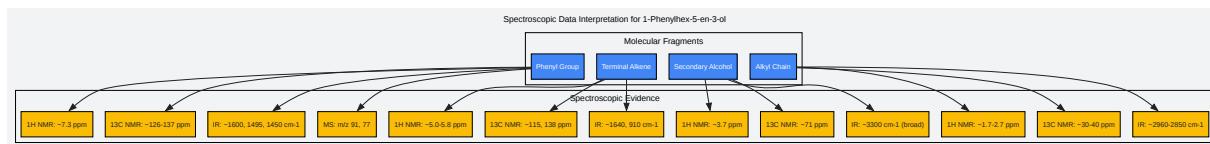
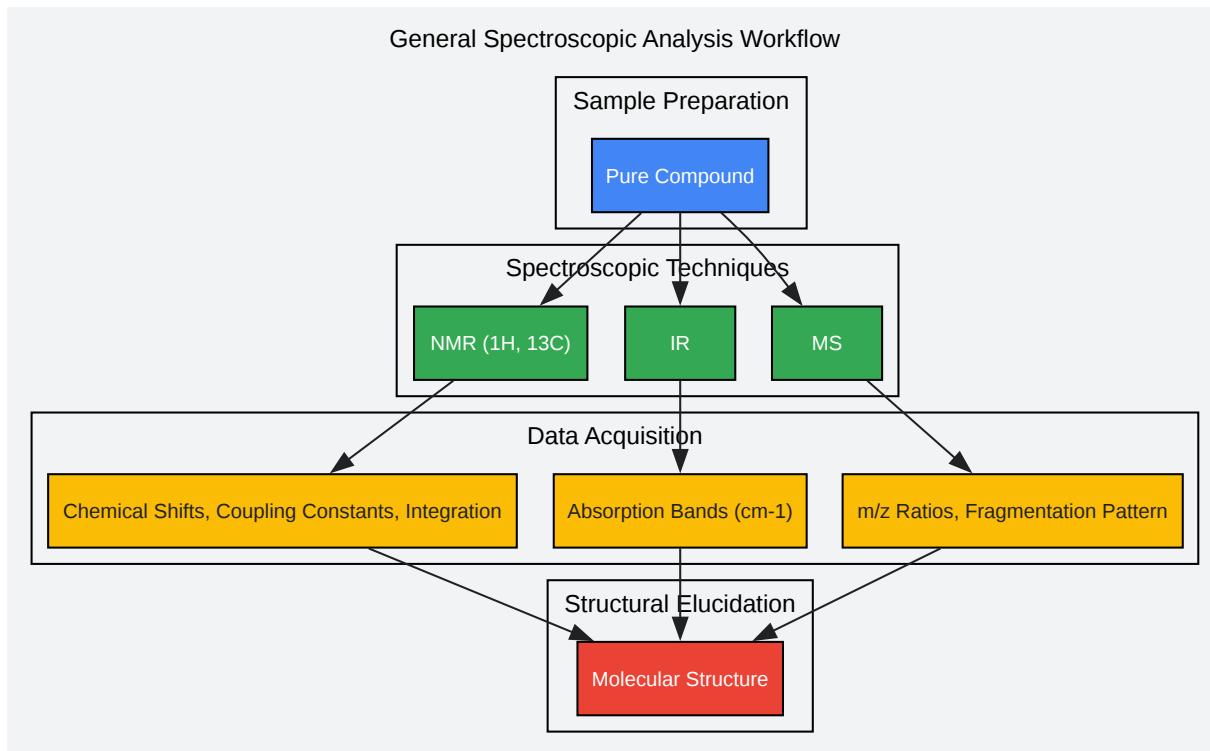
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This technical guide provides an in-depth look at the spectroscopic data for 1-phenylhex-5-en-3-ol. Due to the limited availability of public data for the specific (S)-enantiomer, this document presents a detailed analysis of the closely related isomer, (E)-1-phenylhex-1-en-3-ol, for which experimental data has been reported. This information serves as a valuable reference point for the characterization of 1-phenylhex-5-en-3-ol and its derivatives. Predicted mass spectrometry data for 1-phenylhex-5-en-3-ol is also included.

Molecular Structure

(S)-1-Phenylhex-5-en-3-ol is a chiral secondary alcohol containing a phenyl group and a terminal alkene. Its structure is fundamental to understanding its spectroscopic properties.

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